

Nuezhenidic Acid: A Technical Overview of its Bioactive Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nuezhenidic acid

Cat. No.: B10817868

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CAS Number: 183238-67-7 Molecular Formula: C₁₇H₂₄O₁₄

This technical guide provides an in-depth overview of **Nuezhenidic acid**, an iridoid glycoside with noteworthy anti-inflammatory and antiviral activities. This document is intended for researchers, scientists, and professionals in the field of drug development, offering a compilation of its chemical properties, biological activities, and underlying mechanisms of action.

Physicochemical and Quantitative Data

Nuezhenidic acid is a complex natural product with the following key characteristics:

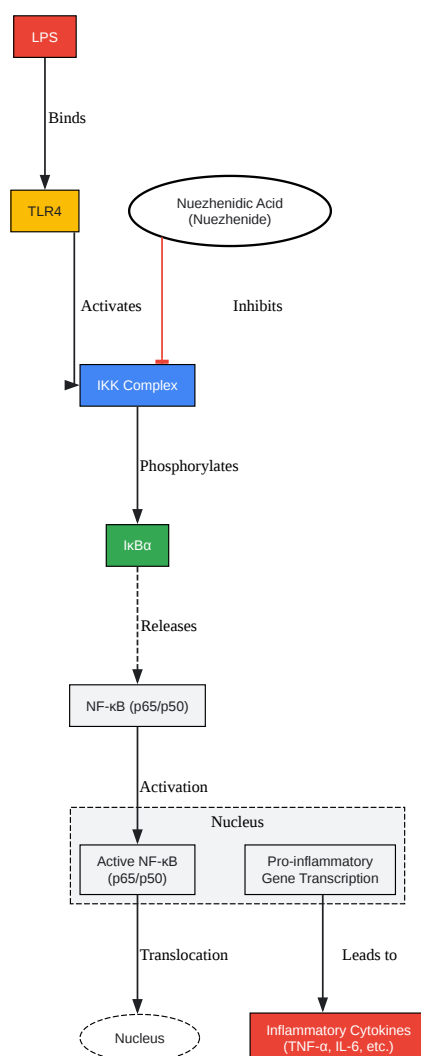
Property	Value	Source
CAS Number	183238-67-7	[1]
Molecular Formula	C ₁₇ H ₂₄ O ₁₄	[1]
Molecular Weight	452.36 g/mol	[2]
Solubility	Water: 9.09 mg/mL (20.09 mM) (Sonication recommended), DMSO: 45 mg/mL (99.48 mM) (Sonication recommended)	[3]

At present, specific quantitative data on the biological activity of **Nuezhenidic acid**, such as half-maximal inhibitory concentration (IC₅₀) for its anti-inflammatory and antiviral effects, or minimum inhibitory concentration (MIC) for antibacterial properties, are not readily available in the public domain. Further research is required to establish these critical parameters.

Anti-inflammatory Activity and Signaling Pathway

Nuezhenidic acid, also referred to as Nuezhenide, has demonstrated significant anti-inflammatory properties. The primary mechanism of this activity is through the inhibition of the Nuclear Factor-kappa B (NF- κ B) signaling pathway.

In response to pro-inflammatory stimuli such as lipopolysaccharide (LPS), the NF- κ B pathway is activated, leading to the transcription of various inflammatory mediators. Nuezhenide has been shown to intervene in this cascade.



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Caption: NF- κ B Signaling Pathway Inhibition by **Nuezhenidic Acid**.

Antiviral Activity

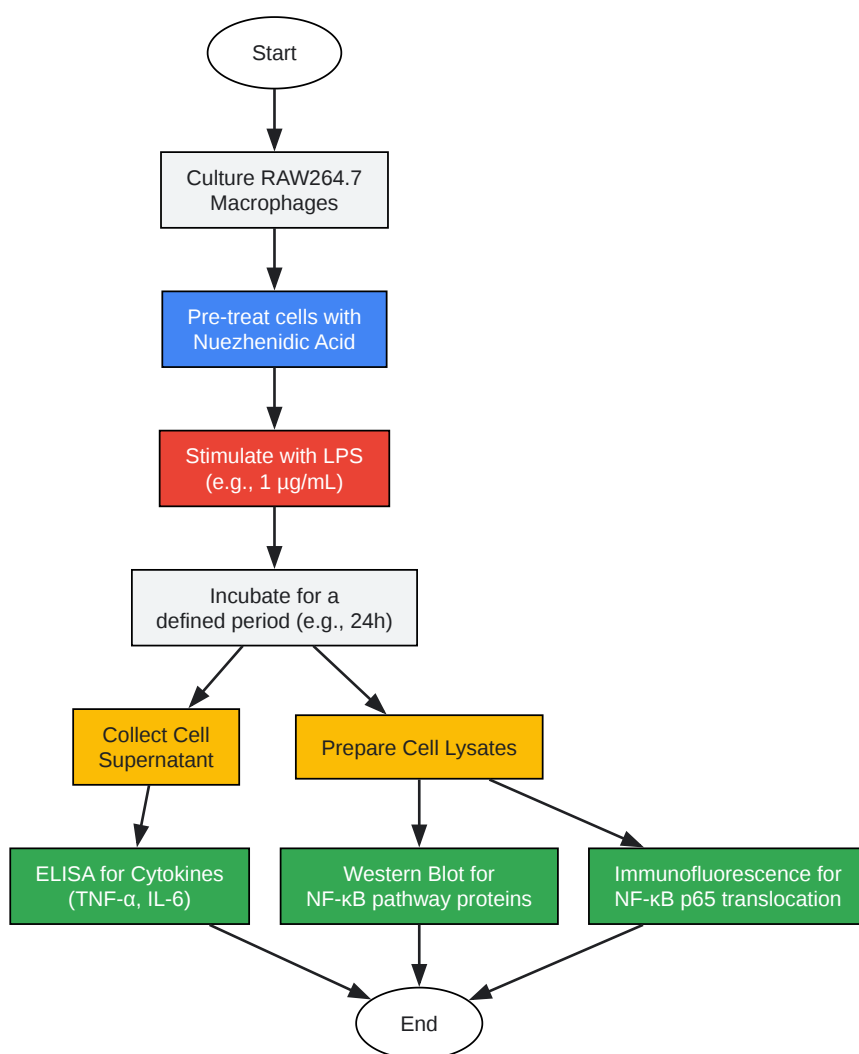
Nuezhenidic acid has been identified as an inhibitor of the influenza A virus.[3][4] The precise mechanism of this antiviral action is an area of ongoing research.

Experimental Protocols

Detailed experimental protocols for the synthesis, extraction, and biological evaluation of **Nuezhenidic acid** are not extensively documented in publicly accessible literature. However, based on the reported anti-inflammatory studies of Nuezhenide, the following general methodologies are applicable.

In Vitro Anti-inflammatory Assay (General Protocol)

This protocol outlines a typical workflow for assessing the anti-inflammatory effects of a compound like **Nuezhenidic acid** in a cell-based model.



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